

An In-depth Technical Guide to the Function and Modulation of IKAROS (IKZF1)

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Compound of Interest

Compound Name: *Ikzf-IN-1*

Cat. No.: *B15605130*

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Disclaimer: Initial searches for the compound "**Ikzf-IN-1**" did not yield any specific results. The following guide is based on the strong possibility that the query intended to investigate the function and inhibition of the IKAROS family zinc finger 1 (IKZF1) protein, a significant target in hematological malignancies and immunology. The "-IN-" nomenclature is commonly associated with inhibitors. This guide focuses on compounds that modulate IKZF1 function, primarily through targeted degradation.

Introduction

IKAROS, encoded by the IKZF1 gene, is a hematopoietic-specific transcription factor that plays a crucial role in the regulation of lymphocyte development, differentiation, and homeostasis.^[1] It belongs to a family of zinc-finger DNA-binding proteins that are critical for the commitment of hematopoietic progenitors to the lymphoid lineage.^[1] IKAROS exerts its function by binding to specific DNA sequences and recruiting chromatin remodeling complexes, such as the Nucleosome Remodeling and Deacetylase (NuRD) complex, to target gene promoters and enhancers, thereby regulating their expression.^[1]

Dysregulation of IKAROS function, through mutations, deletions, or aberrant splicing, is a hallmark of several hematological malignancies, particularly B-cell acute lymphoblastic leukemia (B-ALL), where it is associated with a poor prognosis. Consequently, IKAROS has

emerged as a compelling therapeutic target. A novel class of small molecules, known as molecular glues or Cereblon (CRBN) E3 ligase modulators (CELMoDs), have been developed that induce the targeted degradation of IKAROS. This guide provides a comprehensive overview of the function of IKAROS, the mechanism of its targeted degradation, and the experimental protocols used for its study.

Core Function and Mechanism of Action

IKAROS is a master regulator of lymphopoiesis. Its N-terminal zinc fingers are responsible for DNA binding, while the C-terminal zinc fingers mediate homo- and heterodimerization with other IKAROS family members (e.g., Aiolos (IKZF3)).^[1] This dimerization is crucial for its DNA binding affinity and transcriptional activity.^[1] IKAROS can act as both a transcriptional repressor and activator, depending on the cellular context and its interacting partners.

Targeted Degradation of IKAROS

A significant breakthrough in targeting IKAROS has been the development of molecular glues such as lenalidomide, pomalidomide, and the more recent iberdomide (CC-220). These compounds function by binding to Cereblon (CRBN), a substrate receptor of the CUL4-RBX1-DDB1-CRBN (CRL4CRBN) E3 ubiquitin ligase complex. The binding of the molecular glue to CRBN alters its substrate specificity, creating a novel interface that recruits IKAROS (and Aiolos) for polyubiquitination and subsequent degradation by the 26S proteasome.

This targeted degradation of IKAROS leads to downstream effects that are therapeutically beneficial in certain cancers, particularly multiple myeloma. The degradation of IKAROS results in the downregulation of key transcription factors such as IRF4 and MYC, leading to cell cycle arrest and apoptosis in malignant cells.

Quantitative Data on IKZF1 Modulators

The following tables summarize key quantitative data for prominent IKZF1-targeting molecular glue degraders.

Table 1: In Vitro Potency of IKZF1 Degraders

Compound	Target(s)	Assay Cell Line	DC50 (nM)	IC50 (nM)	Dmax (%)	Reference(s)
MGD-28	IKZF1, IKZF2, IKZF3, CK1α	HEK293T	3.8 (IKZF1), 56.3 (IKZF2), 7.1 (IKZF3), 7.8 (CK1α)	-	94.1 (IKZF1), 83.3 (IKZF2), 90.7 (IKZF3)	[2]
Iberdomide (CC-220)	IKZF1, IKZF3	SLE patient PBMCs	-	≈10 (anti- dsDNA inhibition)	-	[3]
SIAIS- 1221105	IKZF1, IKZF3	MM.1S	Degradatio n at 0.005- 50 nM	0.044	-	[4]

DC50: Half-maximal degradation concentration. IC50: Half-maximal inhibitory concentration.
Dmax: Maximum degradation.

Table 2: Pharmacokinetic Properties of IKZF1 Modulators

Compound	Tmax (hours)	T1/2 (hours)	Apparent Clearance (CL/F)	Primary Elimination Route	Reference(s)
Lenalidomide	0.5 - 6	3 (in healthy subjects)	-	Renal (approx. 82% as unchanged drug)	[5] [6] [7]
Pomalidomide	2 - 3	7.5 (in MM patients)	7 - 10 L/h	Renal (approx. 73%, <3% as unchanged drug)	[8] [9]
Iberdomide (CC-220)	-	9 - 13 (single dose)	-	Hepatic metabolism	[10]

Tmax: Time to reach maximum plasma concentration. T1/2: Elimination half-life. MM: Multiple Myeloma.

Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the function and degradation of IKAROS.

Western Blot for IKZF1 Degradation

Objective: To qualitatively and quantitatively assess the degradation of IKZF1 protein in response to treatment with a molecular glue degrader.

Methodology:

- Cell Culture and Treatment:
 - Culture a relevant cell line (e.g., MM.1S, HEK293T) to 70-80% confluency.

- Treat cells with the IKZF1 degrader at various concentrations (e.g., 0.01, 0.1, 1, 10, 100 nM) for a specified time course (e.g., 2, 4, 8, 24 hours). Include a vehicle control (e.g., DMSO).
- Cell Lysis:
 - Harvest cells by centrifugation and wash once with ice-cold PBS.
 - Lyse the cell pellet in RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Incubate on ice for 30 minutes with periodic vortexing.
 - Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Protein Quantification:
 - Determine the protein concentration of the supernatant using a BCA or Bradford protein assay.
- SDS-PAGE and Western Blotting:
 - Normalize protein amounts for all samples and prepare them with Laemmli sample buffer.
 - Denature the samples by heating at 95°C for 5 minutes.
 - Load equal amounts of protein per lane onto an SDS-polyacrylamide gel.
 - Separate proteins by electrophoresis.
 - Transfer the separated proteins to a PVDF or nitrocellulose membrane.
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with a primary antibody specific for IKZF1 overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.

- Wash the membrane three times with TBST.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate and image the blot.
- Strip and re-probe the membrane with an antibody for a loading control (e.g., GAPDH, β -actin) to ensure equal protein loading.

Annexin V/Propidium Iodide (PI) Apoptosis Assay by Flow Cytometry

Objective: To quantify the percentage of apoptotic and necrotic cells following treatment with an IKZF1 degrader.

Methodology:

- Cell Culture and Treatment:
 - Seed cells at an appropriate density and treat with the IKZF1 degrader at various concentrations for a desired duration (e.g., 24, 48, 72 hours). Include positive (e.g., staurosporine) and negative (vehicle) controls.
- Cell Harvesting and Staining:
 - Harvest both adherent and suspension cells.
 - Wash the cells twice with cold PBS.
 - Resuspend the cells in 1X Annexin V binding buffer.
 - Add fluorescently-conjugated Annexin V (e.g., Annexin V-FITC) and Propidium Iodide (PI) to the cell suspension.
 - Incubate the cells for 15 minutes at room temperature in the dark.
- Flow Cytometry Analysis:
 - Analyze the stained cells on a flow cytometer.

- Use unstained, Annexin V-only, and PI-only controls to set up compensation and gates.
- Acquire data for at least 10,000 events per sample.
- Analyze the data to differentiate between:
 - Live cells (Annexin V-negative, PI-negative)
 - Early apoptotic cells (Annexin V-positive, PI-negative)
 - Late apoptotic/necrotic cells (Annexin V-positive, PI-positive)
 - Necrotic cells (Annexin V-negative, PI-positive)

Chromatin Immunoprecipitation Sequencing (ChIP-seq)

Objective: To identify the genome-wide binding sites of IKZF1 and assess how they are altered upon treatment with an IKZF1 degrader.

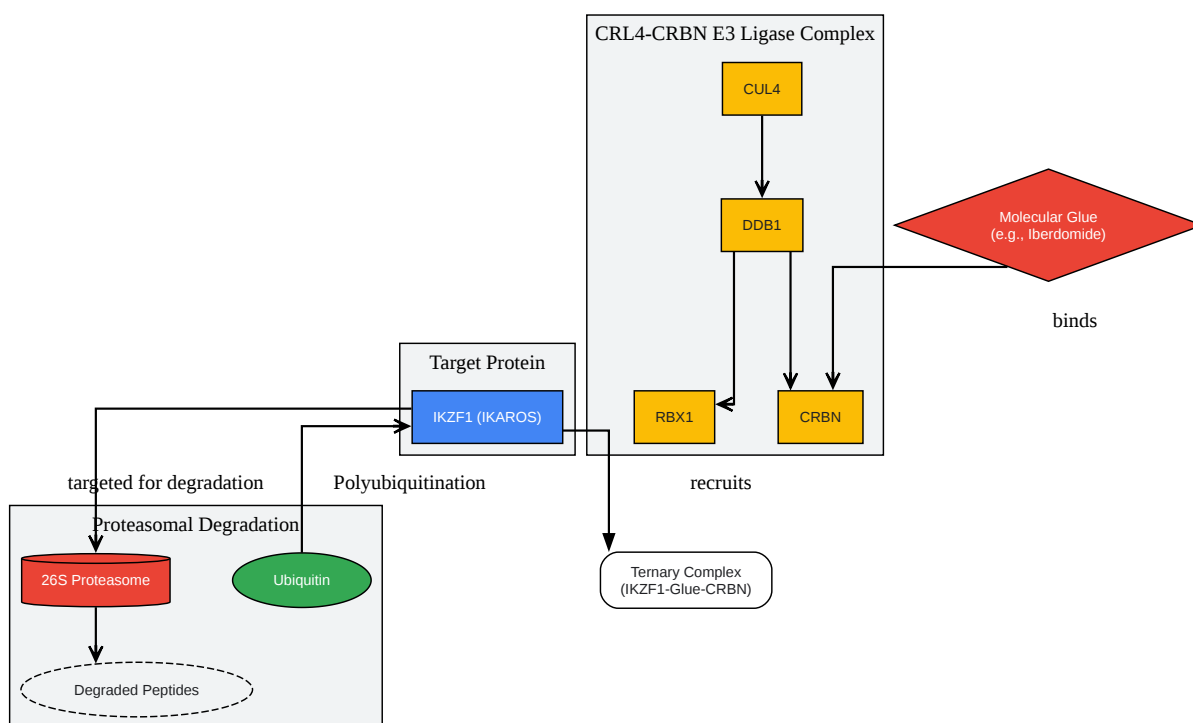
Methodology:

- Cross-linking and Chromatin Preparation:
 - Treat cells with or without the IKZF1 degrader.
 - Cross-link protein-DNA complexes by adding formaldehyde directly to the culture medium.
 - Quench the cross-linking reaction with glycine.
 - Harvest and lyse the cells to isolate nuclei.
 - Sonicate the chromatin to shear DNA to an average size of 200-500 bp.
- Immunoprecipitation:
 - Pre-clear the chromatin with protein A/G beads.
 - Incubate the chromatin with an anti-IKZF1 antibody or an IgG control overnight at 4°C.

- Add protein A/G beads to capture the antibody-protein-DNA complexes.
- Wash the beads to remove non-specific binding.
- Elution and Reverse Cross-linking:
 - Elute the chromatin from the beads.
 - Reverse the cross-links by heating in the presence of NaCl.
 - Treat with RNase A and Proteinase K to remove RNA and protein.
- DNA Purification and Library Preparation:
 - Purify the DNA using a column-based kit or phenol-chloroform extraction.
 - Prepare a sequencing library from the purified ChIP DNA and input DNA.
- Sequencing and Data Analysis:
 - Sequence the libraries on a next-generation sequencing platform.
 - Align the reads to a reference genome.
 - Perform peak calling to identify regions of IKZF1 enrichment.
 - Compare the peak profiles between treated and untreated samples to identify changes in IKZF1 binding.
 - Perform motif analysis and gene ontology analysis to understand the biological significance of the binding sites.

Visualizations of Signaling Pathways and Workflows

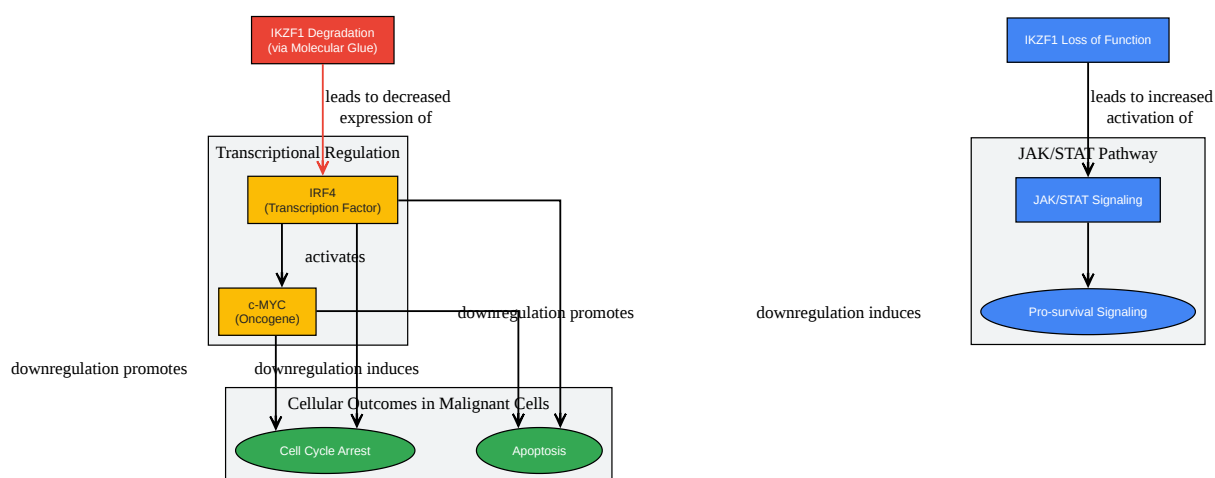
Mechanism of IKZF1 Degradation by Molecular Glues



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Caption: Mechanism of IKZF1 degradation induced by molecular glue compounds.

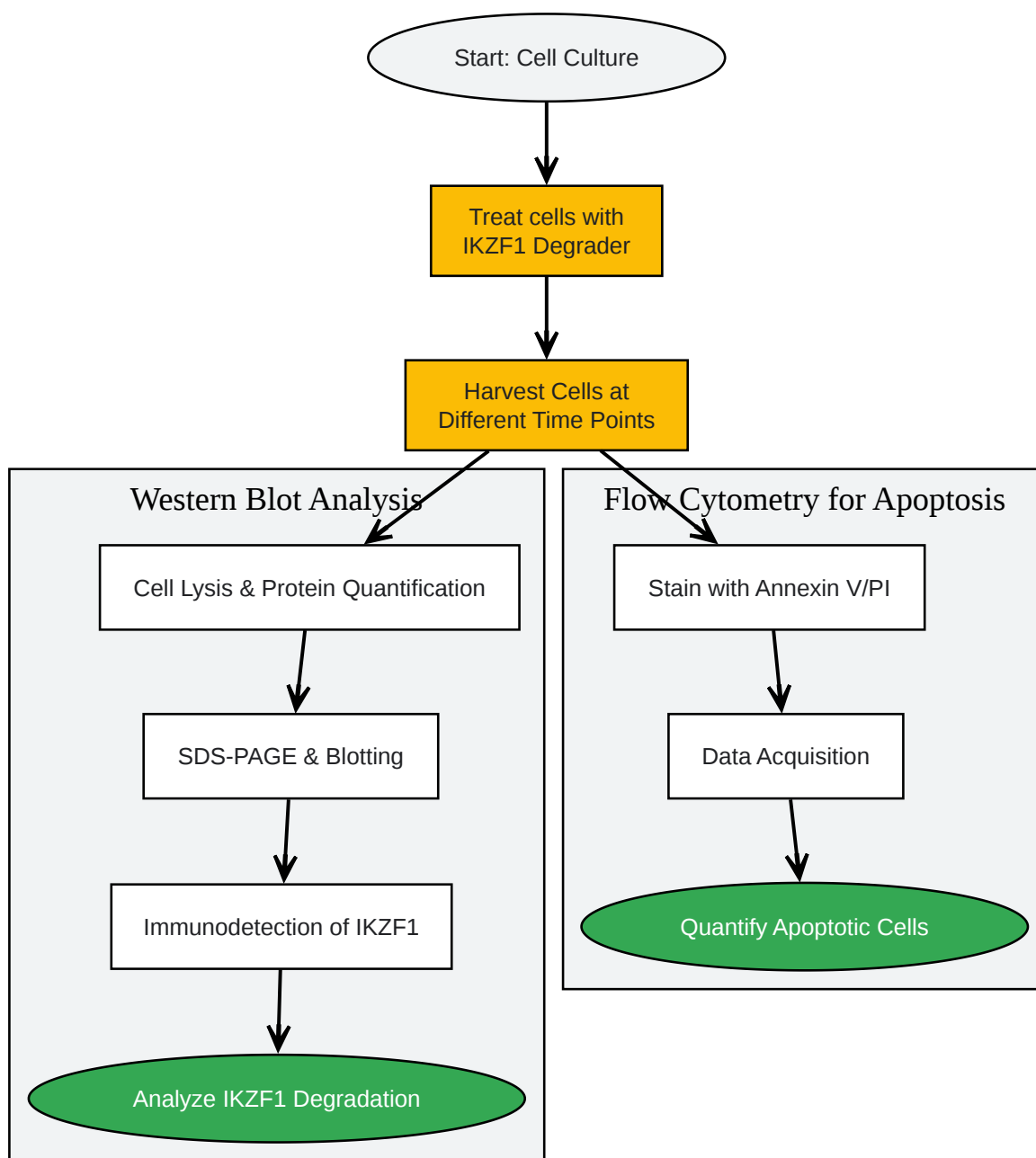
Downstream Signaling Consequences of IKZF1 Degradation



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Caption: Downstream signaling effects following the degradation of IKZF1.

Experimental Workflow for Assessing IKZF1 Degradation and Apoptosis



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Caption: Workflow for analyzing IKZF1 degradation and its effect on apoptosis.

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